

In-Depth Technical Guide to the Thermoelectric Properties of Lanthanum Nickel Oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum nickel oxide*

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This technical guide provides a comprehensive overview of the thermoelectric properties of **lanthanum nickel oxide** (LaNiO_3), a perovskite oxide of significant interest for its metallic conductivity and potential thermoelectric applications. This document details the synthesis, experimental characterization, and theoretical understanding of LaNiO_3 's thermoelectric behavior, presenting quantitative data, detailed experimental protocols, and conceptual diagrams to facilitate further research and development.

Thermoelectric Properties of Lanthanum Nickel Oxide

Lanthanum nickel oxide is a correlated metallic oxide that exhibits intriguing electronic and transport properties.^[1] Unlike many other rare-earth nickelates, LaNiO_3 remains metallic and paramagnetic down to low temperatures.^[2] Its thermoelectric properties are a direct consequence of its electronic band structure, which is characterized by a significant density of states at the Fermi level arising from the strong hybridization of Ni 3d and O 2p orbitals.^{[3][4]} This metallic nature leads to high electrical conductivity but a relatively low Seebeck coefficient.

Data Presentation

The following tables summarize the reported thermoelectric properties of bulk, polycrystalline LaNiO_3 at various temperatures. It is important to note that these values are compiled from

different sources and may vary depending on the synthesis method, sample density, and measurement conditions.

Temperature (K)	Seebeck Coefficient (S) ($\mu\text{V/K}$)	Electrical Conductivity (σ) (S/cm)	Thermal Conductivity (κ) ($\text{W/m}\cdot\text{K}$)	Power Factor ($\text{S}^2\sigma$) ($\mu\text{W/m}\cdot\text{K}^2$)
300	~ -8[5][6] to -15[6]	~ 1.0×10^4	2.6 - 12.0 (thin film)	Data not available
550	Data not available	Data not available	Data not available	Data not available
620	~ -12[5][6]	Data not available	Data not available	Data not available
1073 (800 °C)	Data not available	~ 2.5×10^3	Data not available	Data not available

Note: The thermal conductivity values are for thin films and may not be representative of bulk material. The power factor is calculated from the Seebeck coefficient and electrical conductivity ($\text{S}^2\sigma$) and is a key indicator of a material's potential for power generation.

Experimental Protocols

Detailed methodologies are crucial for the synthesis of high-quality LaNiO_3 samples and the accurate measurement of their thermoelectric properties.

Synthesis of Lanthanum Nickel Oxide

Two common methods for synthesizing polycrystalline LaNiO_3 are the Pechini (a modified sol-gel) method and the conventional sol-gel method.

2.1.1. Pechini Method

The Pechini method allows for excellent stoichiometric control and produces fine, homogeneous powders.[7][8]

Protocol:

- Precursor Solution Preparation:
 - Dissolve stoichiometric amounts of lanthanum nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) and nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in deionized water.
 - Add citric acid to the solution with a molar ratio of citric acid to total metal cations of at least 1:1 to chelate the metal ions.
 - Stir the solution until all precursors are fully dissolved.
- Polymerization:
 - Add ethylene glycol to the solution. A typical molar ratio of ethylene glycol to citric acid is 4:1.
 - Heat the solution to 80-90 °C and maintain this temperature for several hours with continuous stirring to promote polyesterification, resulting in a viscous gel.
- Decomposition and Calcination:
 - Dry the gel at a temperature around 150 °C to remove excess water.
 - Grind the dried resin into a fine powder.
 - Calcine the powder in air at a temperature between 700 °C and 900 °C for 2-4 hours to decompose the organic precursors and form the crystalline LaNiO_3 phase.

2.1.2. Sol-Gel Method

The sol-gel method is another versatile technique for preparing fine-grained LaNiO_3 powders. [\[9\]](#)[\[10\]](#)

Protocol:

- Sol Formation:
 - Dissolve lanthanum nitrate and nickel acetate in a suitable solvent, such as 2-methoxyethanol.

- Add a chelating agent like acetic acid or acetylacetone to stabilize the precursor solution and stir for several hours at room temperature to form a homogeneous sol.
- Gelation:
 - Heat the sol at a temperature around 60-80 °C with continuous stirring to evaporate the solvent and promote the formation of a gel.
- Drying and Calcination:
 - Dry the gel in an oven at approximately 120 °C overnight.
 - Grind the dried gel into a powder.
 - Calcine the powder in air at a temperature in the range of 600-800 °C for several hours to obtain the final LaNiO_3 product.

Measurement of Thermoelectric Properties

Accurate characterization of the Seebeck coefficient, electrical conductivity, and thermal conductivity is essential for evaluating the thermoelectric performance of LaNiO_3 .

2.2.1. Seebeck Coefficient and Electrical Conductivity Measurement

The Seebeck coefficient and electrical conductivity are often measured simultaneously using a four-probe setup, especially at high temperatures.[11][12]

Protocol:

- Sample Preparation:
 - Press the synthesized LaNiO_3 powder into a pellet and sinter it at a high temperature (e.g., 1000-1200 °C) to achieve high density.
 - Cut the sintered pellet into a rectangular bar of known dimensions.
- Four-Probe Measurement Setup:
 - Mount the sample in a high-temperature measurement apparatus.

- Use four platinum or K-type thermocouple wires as probes. Two outer probes serve as current leads, and two inner probes act as voltage and temperature sensors.
- Measurement Procedure:
 - Place the setup in a furnace and control the ambient temperature.
 - Seebeck Coefficient:
 - Apply a small temperature gradient (ΔT) across the length of the sample using a small heater at one end.
 - Measure the temperature at the two inner probes (T_1 and T_2) and the voltage difference (ΔV) between them once a steady state is reached.
 - The Seebeck coefficient is calculated as $S = -\Delta V/\Delta T$.
 - Electrical Conductivity:
 - Pass a constant DC current (I) through the two outer probes.
 - Measure the voltage drop (V) between the two inner probes.
 - The resistance (R) is calculated using Ohm's law ($R = V/I$).
 - The electrical conductivity (σ) is then calculated using the formula $\sigma = L / (R * A)$, where L is the distance between the inner probes and A is the cross-sectional area of the sample.

2.2.2. Thermal Conductivity Measurement (3-Omega Method)

The 3-omega (3ω) method is a well-established technique for measuring the thermal conductivity of bulk and thin-film materials.[\[2\]](#)[\[4\]](#)[\[13\]](#)[\[14\]](#)

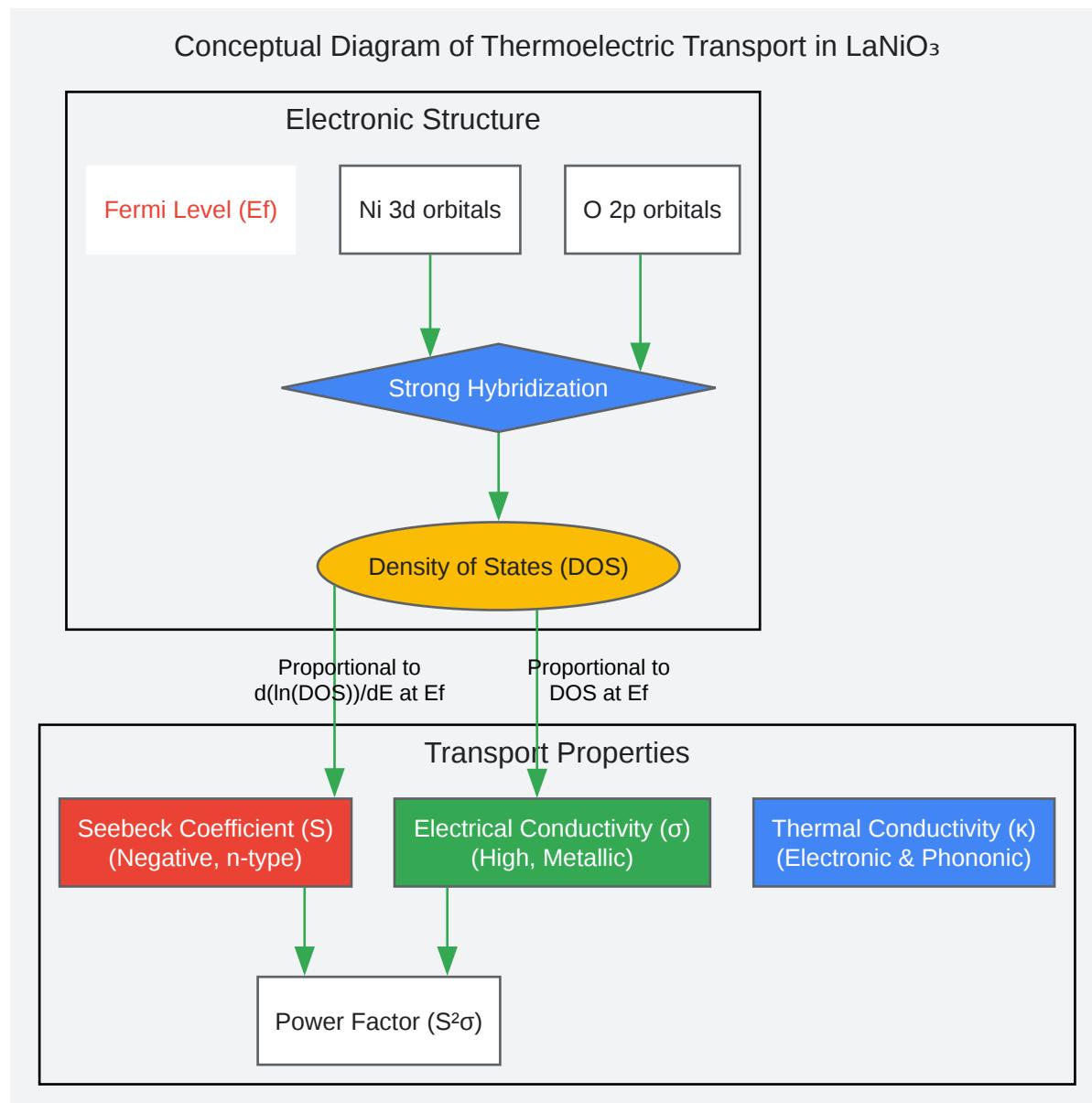
Protocol:

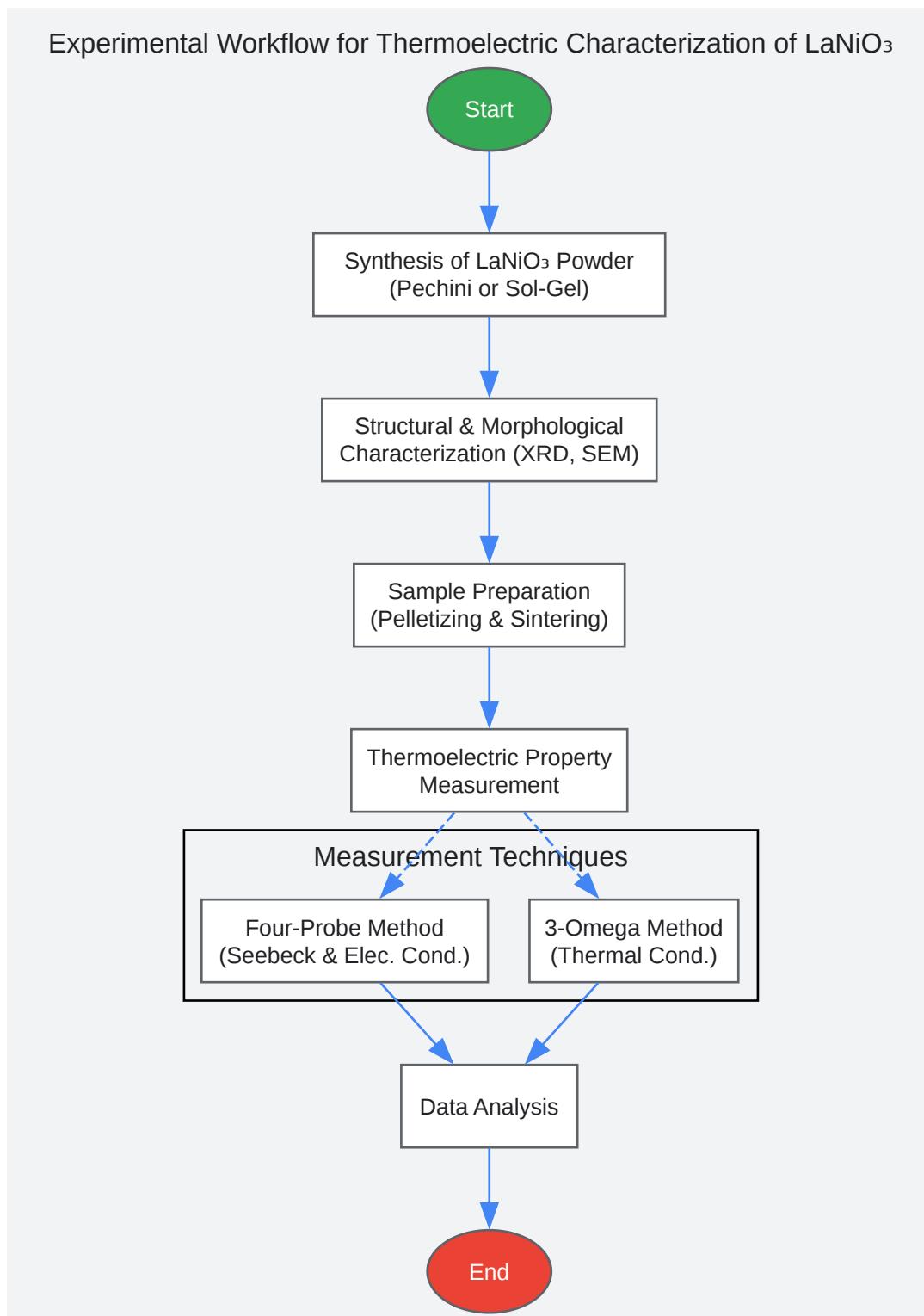
- Sample and Heater Preparation:
 - Prepare a flat and smooth surface on the LaNiO_3 sample.

- Deposit a metallic heater strip (e.g., of gold or platinum) onto the surface using techniques like photolithography and electron-beam evaporation. The heater strip serves as both a heater and a temperature sensor.
- Measurement Setup:
 - Connect the heater strip to a lock-in amplifier and a current source.
- Measurement Principle:
 - An alternating current with a frequency ω is passed through the metallic strip, generating a heat wave at a frequency of 2ω .
 - This periodic heating causes a temperature oscillation in the heater, which in turn leads to a resistance oscillation at 2ω .
 - The voltage across the heater will contain a third harmonic component (3ω) that is directly related to the temperature oscillation.
- Data Acquisition and Analysis:
 - Measure the 3ω voltage component as a function of the driving frequency (ω).
 - The thermal conductivity of the material can be extracted by analyzing the relationship between the 3ω voltage and the frequency, typically from the slope of the in-phase temperature oscillation versus the logarithm of the frequency.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the conceptual framework of thermoelectric transport in LaNiO_3 and a typical experimental workflow for its characterization.





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References

- 1. Enhanced thermoelectric performance, inter-layer coupling effects and reduced lattice thermal conductivity in two-dimensional transition metal oxides - Nanoscale Advances (RSC Publishing) DOI:10.1039/D5NA00303B [pubs.rsc.org]
- 2. linseis.com [linseis.com]
- 3. researchgate.net [researchgate.net]
- 4. worldscientific.com [worldscientific.com]
- 5. Electronic structure and properties of LaTiO₃ and LaNiO₃ -- (Journal Article) | OSTI.GOV [osti.gov]
- 6. arxiv.org [arxiv.org]
- 7. repositorio.ufrn.br [repositorio.ufrn.br]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. nplindia.in [nplindia.in]
- 13. 3ω-method - Wikipedia [en.wikipedia.org]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Thermoelectric Properties of Lanthanum Nickel Oxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13748301#thermoelectric-properties-of-lanthanum-nickel-oxide>]

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